Introduction: A Functionalized Macrocycle at the Forefront of Supramolecular Chemistry

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Compound of Interest

Compound Name:	*4'-Aminodibenzo-18-crown-6*
CAS No.:	*126531-26-8*
Cat. No.:	*B144749*

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Crown ethers, first reported by Charles Pedersen in 1967, represent a landmark class of macrocyclic polyethers capable of selectively binding cations within their central cavity. This discovery opened the door to the field of supramolecular chemistry, focusing on the intricate assemblies of molecules held together by non-covalent bonds. Among the vast family of these compounds, 4'-aminobenzo-18-crown-6 (AB18C6) stands out as a particularly versatile derivative.

The 18-crown-6 backbone, with its 18-membered ring and six oxygen atoms, is ideally sized to form stable complexes with potassium ions (K^+), a critical electrolyte in numerous biological processes. The incorporation of a benzo group imparts conformational rigidity and provides a site for functionalization. The key feature of AB18C6 is the primary amine ($-NH_2$) group attached to this aromatic ring. This functional handle is a gateway for covalent modification, allowing the crown ether to be tethered to polymers, nanoparticles, surfaces, and other molecules.[1][2] This unique combination of a selective binding cavity and a reactive functional group makes 4'-aminobenzo-18-crown-6 a molecule of significant interest for researchers, scientists, and drug development professionals. Its applications range from the creation of highly selective sensors to the development of sophisticated drug delivery systems.[3]

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This guide provides a comprehensive overview of the core physical and chemical properties of 4'-aminobenzo-18-crown-6, detailing its synthesis, spectroscopic signature, cation binding behavior, and key applications.

Synthesis and Purification

The most common and efficient synthesis of 4'-aminobenzo-18-crown-6 is a two-step process that begins with a commercially available benzo-18-crown-6 precursor.[4] The strategy involves the electrophilic nitration of the electron-rich aromatic ring, followed by the chemical reduction of the resulting nitro group to the desired primary amine.

Synthetic Workflow Diagram

Caption: Two-step synthesis of 4'-aminobenzo-18-crown-6.

Experimental Protocol: Synthesis

Step 1: Synthesis of 4'-Nitrobenzo-18-crown-6[4][5]

This procedure details the nitration of benzo-18-crown-6. The mechanism involves the generation of the nitronium ion (NO_2^+) from nitric acid, which then acts as an electrophile, attacking the benzene ring of the crown ether.

- Preparation: In a round-bottom flask equipped with a magnetic stirrer, suspend 5.0 g of benzo-18-crown-6 in 30 mL of warm acetonitrile (approx. 50°C). The gentle heating aids in dissolution.
- Reaction: Slowly add 10 mL of 65% nitric acid to the suspension under continuous, vigorous stirring. The addition should be dropwise to control the exothermic reaction.
- Incubation: Maintain the reaction at room temperature for 2 hours to ensure the reaction proceeds to completion.
- Quenching & Precipitation: Upon completion, carefully add ice to the reaction mixture. This simultaneously quenches the reaction and precipitates the product, which is less soluble in the cold aqueous mixture. Allow the mixture to stand until the ice begins to melt.

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- Isolation: Filter the resulting yellow precipitate using a Buchner funnel. Wash the solid with cold ethanol and dry under vacuum to yield 4'-nitrobenzo-18-crown-6.

Step 2: Synthesis of 4'-Aminobenzo-18-crown-6[4]

This procedure describes the reduction of the nitro group to an amine using a catalytic hydrogenation method. Raney Nickel is a highly effective catalyst for this transformation, and hydrazine hydrate serves as the hydrogen source.

- Preparation: In a round-bottom flask, dissolve 2.0 g of the purified 4'-nitrobenzo-18-crown-6 from Step 1 in 40 mL of dimethylformamide (DMF) at 100°C.
- Catalyst Addition: Under continuous stirring, carefully add 2.0 g of Raney Nickel to the solution.
- Reduction: Add 3.5 mL of hydrazine hydrate dropwise to the reaction mixture, maintaining a temperature of approximately 70°C. The evolution of nitrogen gas will be observed.
- Catalyst Removal: After the addition is complete and gas evolution has ceased, filter the hot solution through a pad of Celite to remove the Raney Nickel catalyst.
- Extraction & Purification: Add water to the filtrate to precipitate the crude product. Extract the product from the aqueous mixture several times with dichloromethane (DCM). Combine the organic layers, dry over anhydrous magnesium sulfate ($MgSO_4$), filter, and evaporate the solvent under reduced pressure to yield 4'-aminobenzo-18-crown-6 as a light brown solid.[6] [7] Further purification can be achieved by recrystallization.

Physicochemical and Spectroscopic Properties

The identity and purity of synthesized AB18C6 are confirmed through a combination of physical measurements and spectroscopic analysis.

Summary of Physicochemical Properties

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Property	Value	Source(s)
CAS Number	68941-06-0	[2][6]
Molecular Formula	$C_{16}H_{25}NO_6$	[4][6][8]
Molecular Weight	327.37 g/mol	[4][6][8]
Appearance	Light brown to brown solid	[6][7]
Melting Point	53-56 °C	[6][7]
Boiling Point	511.9 ± 50.0 °C (Predicted)	[6][7]
Density	1.099 ± 0.06 g/cm³ (Predicted)	[6][7]
Storage Temperature	0-8 °C	[1][6]

Molecular Structure Diagram

Caption: Chemical structure of 4'-aminobenzo-18-crown-6.

Spectroscopic Profile

Spectroscopy is indispensable for verifying the molecular structure of AB18C6. The key techniques and their expected outcomes are summarized below.

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Technique	Functional Group	Expected Chemical Shift / Wavenumber	Source(s)
^{1}H NMR	Aromatic Protons (Ar-H)	δ ≈ 6.0-7.0 ppm	[5][9]
	Amine Protons (-NH$_2$)	δ ≈ 3.5-5.0 ppm (broad)	[10]
	Ether Protons (-O-CH$_2$-CH$_2$-O-)	δ ≈ 3.7-4.2 ppm (multiplets)	[5][9]
^{13}C NMR	Aromatic Carbons (Ar-C)	δ ≈ 110-150 ppm	[8][11]
	Ether Carbons (-O-CH$_2$-CH$_2$-O-)	δ ≈ 68-72 ppm	[8][11]
FTIR	N-H Stretch (Amine)	3300-3500 cm^{-1} (two bands for primary)	[9]
	C-H Stretch (Aromatic)	~3030 cm^{-1}	[12]
	C-H Stretch (Aliphatic)	2850-2960 cm^{-1}	[12]
	C=C Stretch (Aromatic)	~1500-1600 cm^{-1}	[12]
	C-O-C Stretch (Ether)	~1100-1250 cm^{-1} (strong, characteristic)	[13][14]
UV-Vis	π → π* transitions (Aromatic)	λ_{max} ~280-300 nm	[15][16]
Mass Spec (ESI)	Molecular Ion Peak [M+H]$^+$	m/z ≈ 328.17	[8][17]

- ^{1}H NMR Spectroscopy: The proton NMR spectrum provides a clear map of the different types of protons. The protons on the aromatic ring will appear in the downfield region (6.0-7.0 ppm). The numerous protons of the flexible ether backbone will appear as a series of

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complex multiplets in the range of 3.7-4.2 ppm. The amine protons typically give a broad signal that can vary in position depending on the solvent and concentration.[5][9]

- ^{13}C NMR Spectroscopy: The carbon spectrum confirms the carbon framework, showing distinct signals for the aromatic carbons and the aliphatic carbons of the crown ether ring.[8][11]

- FTIR Spectroscopy: Infrared spectroscopy is excellent for confirming the presence of key functional groups. The most telling signals for AB18C6 are the strong, broad C-O-C stretching band characteristic of ethers, and the two distinct N-H stretching bands around 3300-3500 cm^{-1}, which are diagnostic for a primary amine.[9][13][14]

- Mass Spectrometry: Electrospray ionization mass spectrometry (ESI-MS) is used to confirm the molecular weight. A prominent peak corresponding to the protonated molecule ($[M+H]^+$) at m/z 328.17 would be expected.[8][17]

Cation Complexation

The defining chemical property of 4'-aminobenzo-18-crown-6 is its ability to act as an ionophore, selectively binding cations.[1][18] This binding is driven by ion-dipole interactions between the positively charged cation and the lone pairs of electrons on the six ether oxygen atoms, which are oriented towards the center of the macrocyclic cavity. The planar arrangement of these oxygen atoms creates a region of strong negative potential, ideal for coordinating with metal ions.[1][6]

The size of the 18-crown-6 cavity is particularly well-suited for the potassium ion (K^+), leading to the formation of a highly stable host-guest complex. However, it can also form complexes with other cations of similar ionic radii, including NH_4^+, Pb^{2+}, and Cs^+.[1][3][19]

Cation Complexation Diagram

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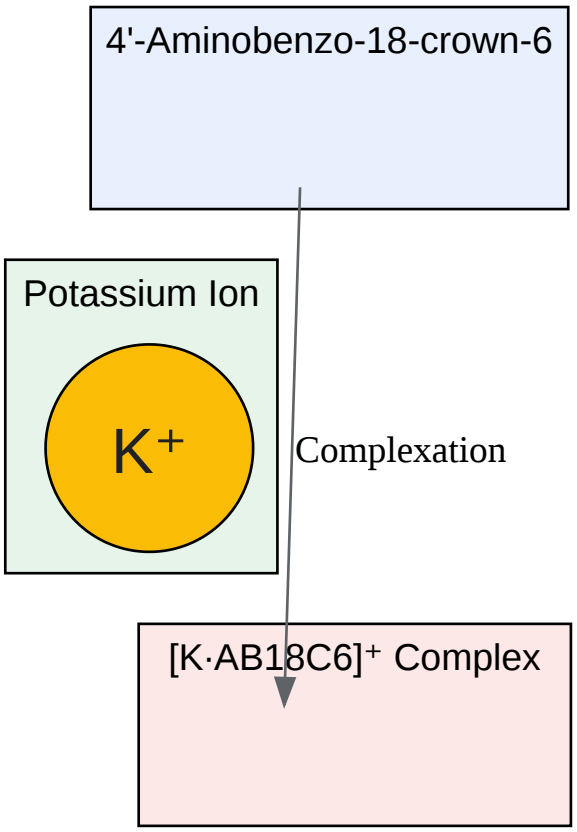

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Caption: Encapsulation of a K^+ ion by the crown ether cavity.

Experimental Protocol: Determining Binding Constant via UV-Vis Titration

The strength of the interaction between the crown ether and a cation is quantified by the binding constant (K_a). A higher K_a value indicates a more stable complex. UV-Vis spectrophotometry is a common method for determining this constant, as the electronic environment of the benzo group is often perturbed upon cation binding, leading to a change in the absorption spectrum.[15]

- Stock Solutions: Prepare a stock solution of 4'-aminobenzo-18-crown-6 of a known concentration (e.g., 100 µM) in a suitable solvent (e.g., acetonitrile or a DMSO/water mixture).[15] Prepare a high-concentration stock solution of the metal salt to be tested (e.g., 10 mM KCl).

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- Initial Spectrum: Record the UV-Vis absorption spectrum of the AB18C6 solution alone. This will serve as the baseline (zero-equivalent) measurement.
- Titration: Add small, precise aliquots of the metal salt stock solution to the cuvette containing the AB18C6 solution.
- Spectral Measurement: After each addition, gently mix the solution and record the new UV-Vis spectrum. A systematic change, such as an increase or decrease in absorbance at a specific wavelength or a shift in the λ_{max}, should be observed as the concentration of the metal ion increases and more of the crown ether becomes complexed.[15]
- Data Analysis: Plot the change in absorbance (ΔA) at a chosen wavelength against the concentration of the added cation. The resulting data can be fitted to a 1:1 binding isotherm model using non-linear regression software to calculate the binding constant, K_a.

Applications in Research and Drug Development

The unique bifunctional nature of AB18C6—a selective binding site paired with a reactive handle—makes it a valuable tool in several advanced scientific fields.

- Ion-Selective Sensors: The amine group allows AB18C6 to be easily immobilized onto surfaces like gold nanoparticles or electrode materials.[2] When the immobilized crown ether captures its target ion (e.g., K^+ or Pb^{2+}) from a sample, it generates a measurable signal (colorimetric, fluorescent, or electrochemical). This is the basis for highly sensitive and selective sensors for environmental monitoring and clinical diagnostics.[3][15]
- Drug Delivery Systems: In pharmaceutical sciences, AB18C6 is explored for its potential in drug delivery.[3][20] It can form host-guest complexes with certain drug molecules, particularly those with ammonium groups. This encapsulation can enhance the drug's aqueous solubility, protect it from degradation, and improve its bioavailability.[3] The amine handle can also be used to attach the crown ether to larger drug carrier systems, creating a targeted delivery vehicle.
- Organic Synthesis and Catalysis: Like its parent compound, 18-crown-6, AB18C6 can function as a phase-transfer catalyst.[21] By sequestering inorganic cations in an organic phase, it can solubilize the corresponding anion, making it a "naked" and highly reactive

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nucleophile. This accelerates reaction rates and improves yields in various organic transformations.[21]

Safety and Handling

According to its GHS classification, 4'-aminobenzo-18-crown-6 is considered an irritant.[1][8]

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][8]
- Precautions: Standard laboratory personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling the compound. Work should be conducted in a well-ventilated area or fume hood.[1]
- Storage: The compound should be stored in a tightly sealed container in a refrigerator at 0-8°C to ensure long-term stability.[1][6]

Conclusion

4'-Aminobenzo-18-crown-6 is more than just a simple macrocycle; it is a sophisticated molecular tool. Its well-defined physical properties, predictable spectroscopic signature, and, most importantly, its capacity for selective cation binding make it a subject of enduring scientific interest. The presence of the reactive amine group elevates its utility, providing a covalent anchor point for creating functional materials and advanced therapeutics. For researchers in supramolecular chemistry, sensor development, and drug delivery, 4'-aminobenzo-18-crown-6 offers a powerful and versatile platform for innovation.

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